

Application Note: Quantification of (+)-Hydroxyzine in Human Plasma by Chiral HPLC-MS/MS

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Compound of Interest

Compound Name: (+)-Hydroxyzine

CAS No.: 147152-22-5

Cat. No.: B1176928

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Abstract

This application note describes a sensitive and selective HPLC-MS/MS method for the quantification of the dextrorotatory enantiomer, **(+)-Hydroxyzine**, in human plasma. Hydroxyzine is a first-generation antihistamine with sedative and anxiolytic properties, administered as a racemic mixture.^{[1][2][3][4]} Enantioselective quantification is crucial for pharmacokinetic and pharmacodynamic studies, as enantiomers can exhibit different physiological effects. This method utilizes a chiral stationary phase for the separation of hydroxyzine enantiomers, followed by tandem mass spectrometry for detection. The protocol details a liquid-liquid extraction procedure for sample preparation and provides optimized chromatographic and mass spectrometric conditions.^{[2][3][5][6][7]} The validation parameters, based on similar validated methods for racemic hydroxyzine, are presented to demonstrate the expected performance of this method.

Introduction

Hydroxyzine is a piperazine derivative that acts as a potent H1 receptor antagonist.[8][9] It is widely used for the management of anxiety, tension, and pruritus.[8] As hydroxyzine possesses a chiral center, it exists as two enantiomers, **(+)-Hydroxyzine** and **(-)-Hydroxyzine**. [3] Although administered as a racemic mixture, the enantiomers may have different pharmacological and toxicological profiles. Therefore, a stereoselective analytical method is essential for detailed pharmacokinetic and pharmacodynamic evaluations. This application note presents a robust HPLC-MS/MS method for the specific quantification of **(+)-Hydroxyzine** in human plasma, adapting a known chiral separation method to a highly sensitive mass spectrometric detection platform.

Experimental Protocols

Sample Preparation (Liquid-Liquid Extraction)

This protocol is adapted from established methods for the extraction of hydroxyzine from biological matrices.[2][3][5][6][7]

- Materials:
 - Human plasma (with K2-EDTA as anticoagulant)
 - **(+)-Hydroxyzine** standard
 - Internal Standard (IS): Hydroxyzine-d8 or a structurally similar compound like cyclizine. [10]
 - 0.5 M Ammonium Carbonate buffer (pH 9)
 - Ethyl acetate
 - Methanol
 - Microcentrifuge tubes (2 mL)
 - Vortex mixer

- Centrifuge
- Nitrogen evaporator
- Procedure:
 - Pipette 200 μ L of human plasma into a 2 mL microcentrifuge tube.
 - Spike with 20 μ L of the internal standard solution.
 - Add 200 μ L of 0.5 M ammonium carbonate buffer (pH 9) and vortex briefly.
 - Add 1.5 mL of ethyl acetate and vortex for 10 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Transfer the upper organic layer to a clean tube.
 - Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 μ L of the mobile phase.
 - Vortex to mix and transfer to an HPLC vial for analysis.

HPLC-MS/MS Analysis

The chromatographic conditions are based on a validated enantioselective UFLC method, and the mass spectrometric conditions are derived from established methods for racemic hydroxyzine.^{[1][2][3][5]}

- Instrumentation:
 - HPLC system capable of gradient elution
 - Autosampler
 - Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- Chromatographic Conditions:

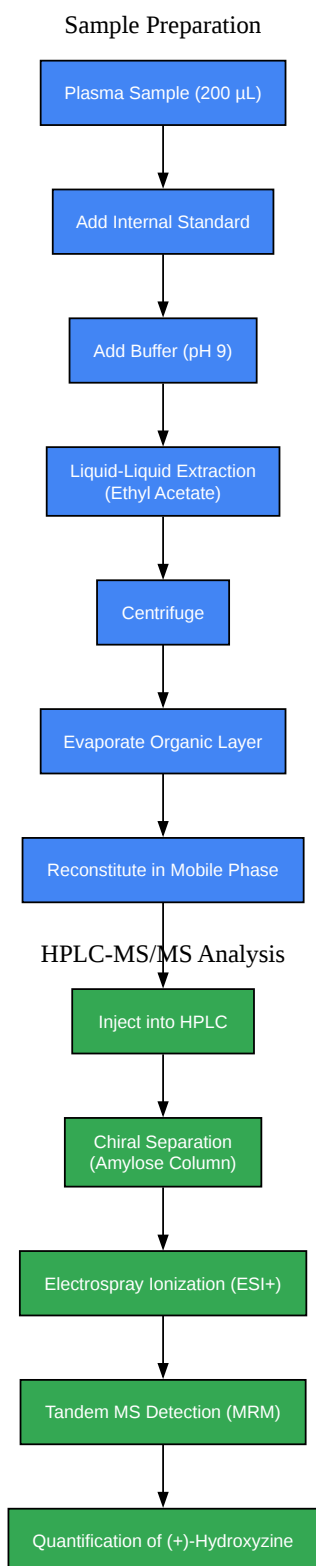
- Column: Lux Amylose-2 chiral column (250 mm × 4.6 mm, 5 μm) or similar amylose-based chiral stationary phase.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mobile Phase: A mixture of n-hexane, ethanol, and diethylamine (e.g., 90:10:0.1, v/v/v). Gradient elution may be optimized for better separation and shorter run times.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Flow Rate: 0.9 mL/min[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Column Temperature: 25°C
- Injection Volume: 10 μL
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - **(+)-Hydroxyzine**: Precursor ion (Q1) m/z 375.2 → Product ion (Q3) m/z 201.1 (This is a common fragmentation, specific transitions should be optimized in the user's laboratory).
 - Internal Standard (Hydroxyzine-d8): Precursor ion (Q1) m/z 383.2 → Product ion (Q3) m/z 201.1 (or other appropriate transition).
 - Ion Source Parameters: Optimized for the specific instrument, but typical values include:
 - Capillary Voltage: 4.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C
 - Gas Flow Rates: Optimized for the instrument.

Quantitative Data Summary

The following table summarizes the expected validation parameters for the enantioselective HPLC-MS/MS method for **(+)-Hydroxyzine**, based on published data for racemic hydroxyzine and enantioselective methods with UV detection.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

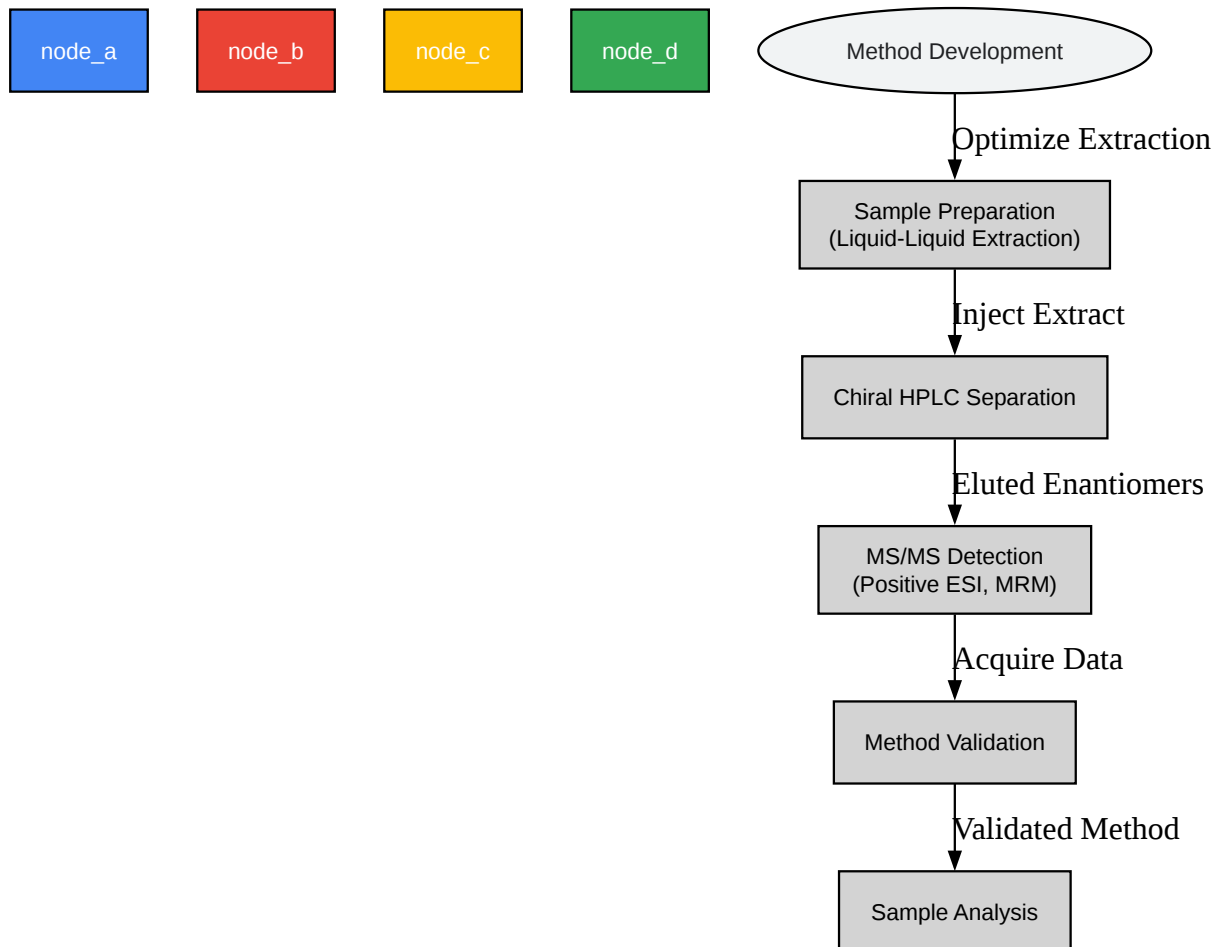
Parameter	Expected Performance
Linearity Range	0.5 - 200 ng/mL
Correlation Coefficient (r ²)	> 0.995
Lower Limit of Quantification (LLOQ)	0.5 ng/mL
Accuracy (% Bias)	Within ±15% (±20% at LLOQ)
Precision (% RSD)	< 15% (< 20% at LLOQ)
Recovery	> 85%
Matrix Effect	Minimal and compensated by the internal standard

Visualizations



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Caption: Experimental workflow for the quantification of **(+)-Hydroxyzine**.



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Caption: Logical relationship of the analytical method development.

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